

Best practices for long-term storage of Diisopropyl fluorophosphate.

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Compound of Interest

Compound Name: Diisopropyl fluorophosphate

Cat. No.: B1672237

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Technical Support Center: Diisopropyl Fluorophosphate (DFP)

Hazard Communication Statement: **Diisopropyl fluorophosphate** (DFP) is an extremely toxic substance and a potent acetylcholinesterase inhibitor. Handle DFP only in a certified chemical fume hood with appropriate personal protective equipment (PPE), including chemical safety goggles, impervious gloves, and a lab coat. All personnel must be thoroughly trained in its handling and emergency procedures. Accidental exposure requires immediate medical attention.

Frequently Asked Questions (FAQs)

Q1: What is the optimal temperature for long-term storage of **Diisopropyl fluorophosphate** (DFP)?

A1: For long-term stability, it is highly recommended to store DFP at or below -10°C .^{[1][2][3][4]} Studies have shown that DFP exhibits no significant degradation when stored at -80°C for over a year.^{[1][2][3]} While minor degradation may occur at -10°C , it is significantly less than at refrigerated temperatures (4°C).^{[1][2][3]} The commonly recommended storage temperature of 4°C can lead to significant degradation over time.^{[1][2][3]}

Q2: What type of container should I use to store DFP?

A2: It is recommended to store DFP in airtight, non-glass containers.[1][2][3][4] Storing DFP in glass vials can accelerate its degradation. This is because the primary degradation pathway is hydrolysis, which produces hydrofluoric acid (HF).[1][2][3] The HF can then react with the silica in the glass, generating more water in a process that can become autocatalytic.[1][5]

Q3: My DFP solution has been stored for a while. How can I tell if it has degraded?

A3: Visual inspection may not be sufficient, as both DFP and its primary hydrolysis product, diisopropylphosphate (DIPP), are liquids.[5] In some cases, a solid hexafluorosilicate salt may form if the DFP was stored in a glass container.[5] The most reliable way to assess degradation is to determine its purity using analytical methods such as ^{31}P NMR, Gas Chromatography-Mass Spectrometry (GC-MS), or Fourier-Transform Infrared Spectroscopy (FT-IR).[1]

Q4: What is the primary degradation product of DFP?

A4: The major degradation product of DFP is diisopropylphosphate (DIPP), which is formed through the hydrolysis of the fluorine-phosphorus bond.[1][2][3]

Q5: Why is using degraded DFP a problem for my experiments?

A5: Using degraded DFP can lead to significant variability in experimental results, particularly in toxicological studies.[1][3][5] The wide range of reported LD50 values for DFP in literature may be partly due to the use of impure material.[1][3][5] The primary degradation product, DIPP, does not inhibit cholinesterase activity, so a degraded sample will have a lower effective concentration of the active compound.[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results (e.g., lower than expected toxicity or enzyme inhibition).	DFP may have degraded during storage, reducing its effective concentration.	1. Verify the purity of the DFP stock solution using an appropriate analytical method (see Experimental Protocols section). 2. If degradation is confirmed, procure a new lot of DFP. 3. Review your storage procedures to ensure they align with best practices (storage at $\leq -10^{\circ}\text{C}$ in non-glass containers).[1][2][3]
Visible solid precipitate in DFP stored in a glass vial.	This may be a hexafluorosilicate salt, formed from the reaction of hydrofluoric acid (a hydrolysis byproduct) with the glass.[5] This indicates significant degradation.	Do not use the material. Dispose of the vial and its contents according to hazardous waste protocols. Procure a new lot of DFP and store it in a non-glass container.[1][5]
Pressure buildup in the DFP container.	DFP is volatile, and slow hydrolysis can generate gaseous byproducts like hydrogen fluoride (HF).[6][7]	Handle with extreme caution in a chemical fume hood.[7][8] Cool the container before opening. Ensure the storage area is well-ventilated.

Data Summary

Table 1: DFP Purity After 393 Days of Storage

Storage Temperature	Purity of Commercial DFP	Purity of High-Purity Synthesized DFP
4°C	Significant Degradation (88% of vials <95% pure)	Minor Degradation (~4%)
-10°C	Minor Degradation (~5%, 6% of vials <95% pure)	No Degradation
-80°C	No Degradation	No Degradation
Data summarized from a long-term stability study. ^[1]		

Experimental Protocols

Protocol 1: Purity Assessment of DFP by ³¹P NMR Spectroscopy

This protocol outlines a general procedure for determining the purity of a DFP sample.

Objective: To quantify the purity of DFP and identify the presence of its primary hydrolysis product, diisopropylphosphate (DIPP).

Materials:

- DFP sample
- Acetonitrile-d₃ (or other suitable deuterated solvent)
- NMR tubes
- Class A volumetric glassware
- Gas-tight syringe

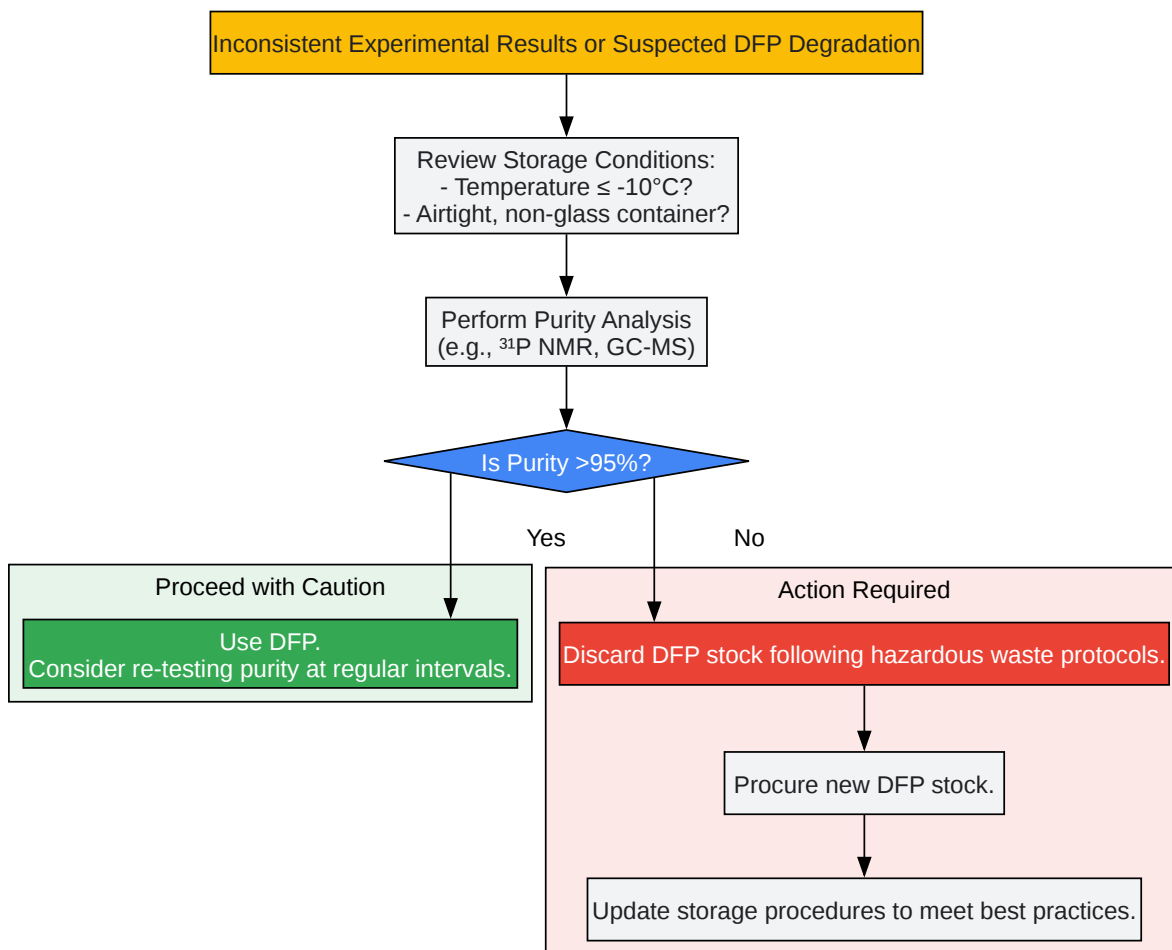
Procedure:

- Sample Preparation (Perform all steps in a certified chemical fume hood): a. Prepare a known concentration of the DFP sample in a volumetric flask using acetonitrile-d₃ as the solvent. b. Using a gas-tight syringe, carefully transfer the prepared solution to an NMR tube. c. Seal the NMR tube securely.
- NMR Data Acquisition: a. Acquire a proton-decoupled ³¹P NMR spectrum using a suitable NMR spectrometer (e.g., Bruker 500 MHz FT-NMR).^[1] b. Ensure acquisition parameters are set for quantitative analysis (e.g., sufficient relaxation delay).
- Data Analysis: a. Identify the chemical shift for DFP and its potential degradation product, DIPP. b. Integrate the area of the respective peaks. c. Calculate the purity of DFP as a percentage of the total phosphorus-containing species.

$$\text{Purity (\%)} = (\text{Integral of DFP peak} / (\text{Integral of DFP peak} + \text{Integral of DIPP peak})) * 100$$

Visualizations

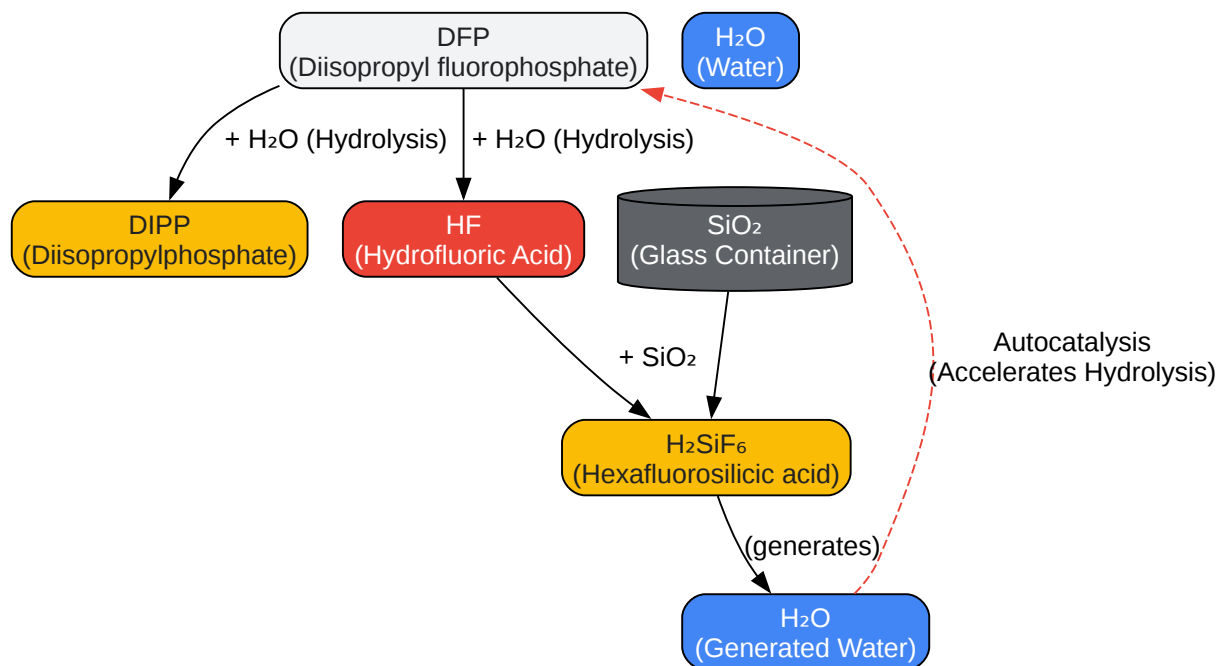
DFP Storage Troubleshooting Workflow



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Caption: Decision tree for troubleshooting suspected DFP degradation.

DFP Degradation Pathway in Glass Containers



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